

# Structural Analysis of Auristatin F-HPA: A Technical Guide

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## Compound of Interest

Compound Name: *Auristatin f-hpa*

CAS No.: *1415659-09-4*

Cat. No.: *B8818881*

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## Introduction

**Auristatin F-HPA** (Auristatin F-hydroxypropylamide) is a potent synthetic antineoplastic agent derived from the natural tubulin inhibitor dolastatin 10. As a key component of the antibody-drug conjugate (ADC) XMT-1522 (also known as TAK-522), **Auristatin F-HPA** represents a significant advancement in the targeted therapy of cancers, particularly those expressing the HER2 receptor.<sup>[1][2][3]</sup> This technical guide provides an in-depth analysis of the structural features of **Auristatin F-HPA**, crucial for understanding its mechanism of action, optimizing its delivery, and developing next-generation ADCs. While specific crystallographic and complete NMR spectroscopic data for **Auristatin F-HPA** are not publicly available, this guide synthesizes information from related auristatin derivatives and outlines the established methodologies for its comprehensive structural elucidation.

## Core Structure and Physicochemical Properties

**Auristatin F-HPA** is a derivative of Auristatin F, featuring a hydroxypropylamide modification at the C-terminus. This modification is critical for its role as a payload in the Dolaflexin® ADC

platform developed by Mersana Therapeutics, allowing for a high drug-to-antibody ratio (DAR) of approximately 12.[1][4] The fundamental physicochemical properties of **Auristatin F-HPA** are summarized in the table below.

| Property          | Value                                                                                                                                                                                                                                                           | Reference |
|-------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|-----------|
| Chemical Name     | (S)-2-((S)-2-(dimethylamino)-3-methylbutanamido)-N-((3R,4S,5S)-1-((S)-2-((1R,2R)-3-(((S)-1-(3-hydroxypropyl)amino)-1-oxo-3-phenylpropan-2-yl)amino)-1-methoxy-2-methyl-3-oxopropyl)pyrrolidin-1-yl)-3-methoxy-5-methyl-1-oxoheptan-4-yl)-N,3-dimethylbutanamide | [5]       |
| Molecular Formula | C <sub>43</sub> H <sub>74</sub> N <sub>6</sub> O <sub>8</sub>                                                                                                                                                                                                   | [5]       |
| Molecular Weight  | 803.08 g/mol                                                                                                                                                                                                                                                    | [5]       |
| CAS Number        | 1415659-09-4                                                                                                                                                                                                                                                    | [5]       |

## Mechanism of Action and Metabolic Pathway

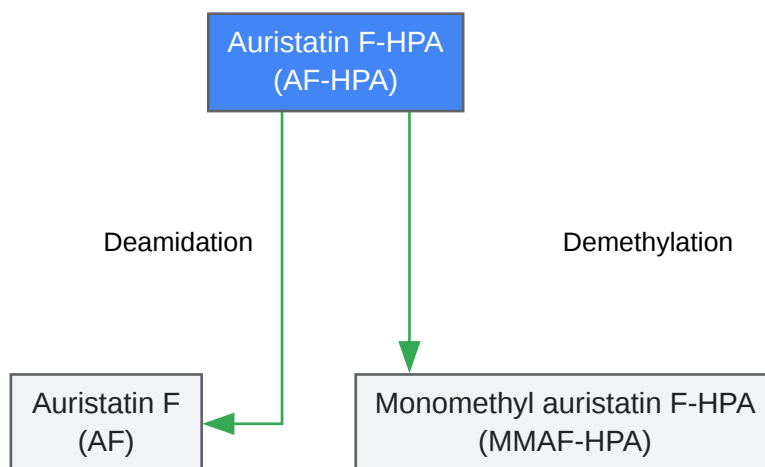
As a member of the auristatin family, **Auristatin F-HPA** exerts its cytotoxic effect by inhibiting tubulin polymerization.[6] Upon internalization of the ADC into a target cancer cell, the linker is cleaved, releasing the active payload. The released **Auristatin F-HPA** can then bind to tubulin, disrupting microtubule dynamics, which leads to cell cycle arrest at the G2/M phase and subsequent apoptosis.[7]

The metabolic fate of **Auristatin F-HPA** within the cell is a critical aspect of its activity. It is known to be metabolized into two key derivatives:

- Auristatin F (AF): Formed through the deamidation of the C-terminal amino group.[2][8]

- Monomethyl **auristatin F-HPA** (MMAF-HPA): Results from the demethylation of the N-terminus.[2][8]

Both of these metabolites retain anti-tubulin activity.[2]



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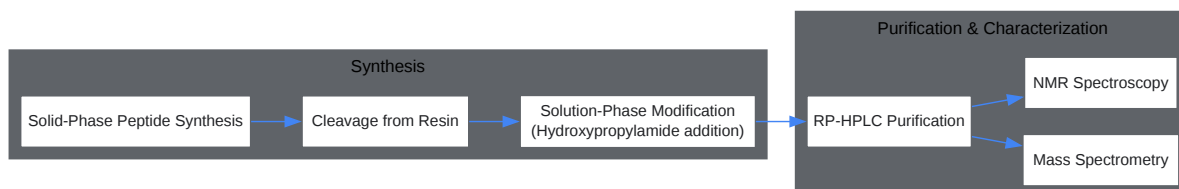
Metabolic conversion of **Auristatin F-HPA**.

## Structural Elucidation Methodologies

A comprehensive structural analysis of **Auristatin F-HPA** would involve a combination of spectroscopic and crystallographic techniques. The following sections detail the standard experimental protocols for such an analysis, based on established methods for related auristatin compounds.

## Synthesis and Purification

The synthesis of **Auristatin F-HPA** is a complex multi-step process, typically involving solid-phase peptide synthesis (SPPS) followed by solution-phase modifications. A general workflow for the synthesis of a related MMAF analogue is presented below, which can be adapted for **Auristatin F-HPA**.<sup>[9]</sup>



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General workflow for synthesis and purification.

### Experimental Protocol: Synthesis of an Auristatin F Analogue

This protocol is a representative example of the solid-phase synthesis of an MMAF analogue and can be conceptually applied to the synthesis of **Auristatin F-HPA**.

- **Resin Preparation:** Swell the appropriate resin (e.g., Rink amide resin) in a suitable solvent like dimethylformamide (DMF).
- **Fmoc Deprotection:** Remove the fluorenylmethyloxycarbonyl (Fmoc) protecting group from the resin using a solution of piperidine in DMF.
- **Amino Acid Coupling:** Sequentially couple the protected amino acid residues of the auristatin backbone using a coupling agent such as HATU and a base like DIPEA in DMF.
- **Cleavage:** Once the peptide chain is assembled, cleave the peptide from the resin using a cleavage cocktail, typically containing trifluoroacetic acid (TFA).
- **C-terminal Modification:** The cleaved peptide is then reacted in solution with the appropriate reagent to introduce the hydroxypropylamide group at the C-terminus.
- **Purification:** Purify the crude product using reversed-phase high-performance liquid chromatography (RP-HPLC).

- Characterization: Confirm the identity and purity of the final product by mass spectrometry and NMR spectroscopy.[9]

## Spectroscopic and Crystallographic Analysis

### Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is essential for elucidating the detailed solution-state structure and conformation of **Auristatin F-HPA**. While specific data for **Auristatin F-HPA** is not available, studies on the related MMAF reveal the complexity of its NMR spectra due to the presence of cis and trans conformers arising from hindered rotation around the dolaproine-dolaisoleuine amide bond. A full NMR characterization would involve a suite of 1D and 2D NMR experiments ( $^1\text{H}$ ,  $^{13}\text{C}$ , COSY, HSQC, HMBC, and NOESY/ROESY) to assign all proton and carbon signals and to determine through-bond and through-space correlations.

### Mass Spectrometry (MS)

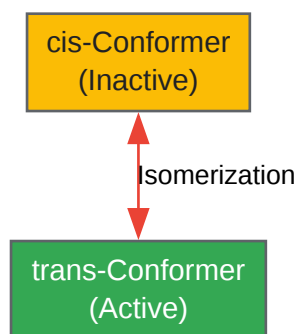
High-resolution mass spectrometry is used to confirm the molecular weight and elemental composition of **Auristatin F-HPA**. Electrospray ionization (ESI) is a common technique used for the analysis of auristatin derivatives.

### X-ray Crystallography

Single-crystal X-ray diffraction would provide the most precise three-dimensional structural information for **Auristatin F-HPA**, including bond lengths, bond angles, and torsional angles, as well as the absolute configuration of its stereocenters. Obtaining suitable crystals for analysis can be a significant challenge for complex and flexible molecules like auristatins.

## Conformational Analysis

A critical aspect of the structural analysis of auristatins is understanding their conformational dynamics. As observed with MMAF, **Auristatin F-HPA** likely exists as a mixture of cis and trans isomers in solution. The trans isomer is generally considered the biologically active conformation that binds to tubulin. The ratio of these conformers can influence the overall efficacy of the drug.



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Equilibrium between cis and trans conformers.

## Conclusion

**Auristatin F-HPA** is a highly potent cytotoxic agent with a complex chemical structure that is central to its function as an ADC payload. While a complete, publicly available dataset of its three-dimensional structure is currently lacking, this guide has provided a comprehensive overview of its known properties, mechanism of action, and the established experimental methodologies for its full structural elucidation. Further research providing detailed crystallographic and NMR data will be invaluable for the rational design of more effective and safer auristatin-based cancer therapies. The continued investigation into the structure-activity relationships of auristatin derivatives remains a promising frontier in the development of next-generation ADCs.

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## References

- 1. [adcreview.com](https://adcreview.com) [adcreview.com]
- 2. [mersana.com](https://mersana.com) [mersana.com]
- 3. [aacrjournals.org](https://aacrjournals.org) [aacrjournals.org]
- 4. [researchgate.net](https://researchgate.net) [researchgate.net]

- [5. clearsynth.com \[clearsynth.com\]](#)
- [6. books.rsc.org \[books.rsc.org\]](#)
- [7. Facebook \[cancer.gov\]](#)
- [8. aacrjournals.org \[aacrjournals.org\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
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